

addressing LY 345899 solubility and stability challenges

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Compound of Interest

Compound Name: LY 345899

Cat. No.: B1675677

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Technical Support Center: LY345899

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability challenges associated with LY345899.

Frequently Asked Questions (FAQs)

Q1: What is LY345899 and what is its primary mechanism of action?

A1: LY345899 is a folate analog that acts as an inhibitor of methylenetetrahydrofolate dehydrogenase (MTHFD) enzymes, specifically MTHFD1 and MTHFD2.^{[1][2]} It is more potent against MTHFD1 (IC₅₀ of 96 nM) compared to MTHFD2 (IC₅₀ of 663 nM).^{[3][4]} By inhibiting these enzymes, LY345899 disrupts one-carbon metabolism, which is crucial for the synthesis of nucleotides necessary for DNA replication and cell proliferation.^[5] This mechanism makes it a compound of interest for cancer research.

Q2: What are the common solvents for dissolving LY345899?

A2: Dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions of LY345899. For in vivo studies, various formulations involving co-solvents like PEG300, Tween-80, and saline, or vehicles like corn oil, are used to achieve the desired concentration and bioavailability.

Q3: I'm observing precipitation when preparing my LY345899 solution. What can I do?

A3: If you observe precipitation or phase separation, gentle heating and/or sonication can help dissolve the compound. It is also crucial to use newly opened, anhydrous DMSO for preparing stock solutions, as hygroscopic DMSO can negatively impact solubility.

Q4: What are the recommended storage conditions for LY345899?

A4: For long-term storage, the solid powder form of LY345899 should be stored at -20°C for up to 3 years. Stock solutions in solvent can be stored at -80°C for up to 2 years or at -20°C for up to 1 year. It is advisable to aliquot stock solutions to prevent repeated freeze-thaw cycles.

Q5: Is LY345899 stable in aqueous solutions for cell culture experiments?

A5: While specific stability data in cell culture media is not readily available, it is best practice to prepare working solutions fresh from a frozen stock solution immediately before use. Dilute the DMSO stock solution in your cell culture medium to the final desired concentration. Ensure the final DMSO concentration is low (typically below 0.5%) to avoid solvent-induced cytotoxicity.

Troubleshooting Guides

Issue 1: Poor Solubility in Aqueous Buffers

- Problem: Difficulty dissolving LY345899 directly in aqueous buffers for in vitro assays.
- Cause: LY345899 has limited aqueous solubility.
- Solution:
 - Prepare a high-concentration stock solution in 100% DMSO.
 - For your experiment, perform a serial dilution of the DMSO stock into the aqueous buffer.
 - Ensure the final concentration of DMSO in the assay is minimal and consistent across all experimental conditions, including controls.

Issue 2: Compound Precipitation During In Vivo Formulation

- Problem: LY345899 precipitates when preparing formulations for animal studies.
- Cause: The compound may not be fully solubilized in the chosen vehicle.
- Solution:
 - Follow established multi-solvent protocols. For example, a common formulation involves a step-wise addition of 5% DMSO, 40% PEG300, 5% Tween-80, and 50% saline.
 - Gentle warming and vortexing between the addition of each solvent can aid in maintaining solubility.
 - For oil-based formulations, ensure the DMSO stock is thoroughly mixed with corn oil.

Issue 3: Inconsistent Experimental Results

- Problem: High variability in experimental outcomes.
- Cause: This could be due to compound degradation or inaccurate concentrations.
- Solution:
 - Storage: Strictly adhere to the recommended storage conditions. Avoid repeated freeze-thaw cycles of stock solutions by preparing aliquots.
 - Preparation: Always prepare fresh working solutions from your stock immediately before each experiment.
 - Quantification: Periodically verify the concentration of your stock solution using an appropriate analytical method, if available.

Data Summary

Table 1: Solubility of LY345899

Solvent/Vehicle	Concentration	Observations
DMSO	125 mg/mL (265.16 mM)	Ultrasonic assistance may be needed.
5% DMSO, 40% PEG300, 5% Tween-80, 50% Saline	≥ 2.5 mg/mL (5.30 mM)	Clear solution.
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL (4.41 mM)	Clear solution.
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.08 mg/mL (4.41 mM)	Clear solution.
10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL (4.41 mM)	Clear solution.

Table 2: Stability and Storage of LY345899

Form	Storage Temperature	Duration
Powder	-20°C	3 years
In Solvent	-80°C	2 years
In Solvent	-20°C	1 year

Experimental Protocols

Protocol 1: Preparation of LY345899 Stock Solution (10 mM in DMSO)

- Materials:
 - LY345899 powder
 - Anhydrous, high-quality DMSO
- Procedure:
 - Equilibrate the LY345899 vial to room temperature before opening.

2. Weigh the required amount of LY345899 powder. The molecular weight is 471.42 g/mol .
3. Add the appropriate volume of DMSO to achieve a 10 mM concentration.
4. Vortex thoroughly to ensure complete dissolution. If necessary, use an ultrasonic bath for a short period.
5. Aliquot the stock solution into smaller volumes in tightly sealed vials.
6. Store the aliquots at -20°C or -80°C, protected from light.

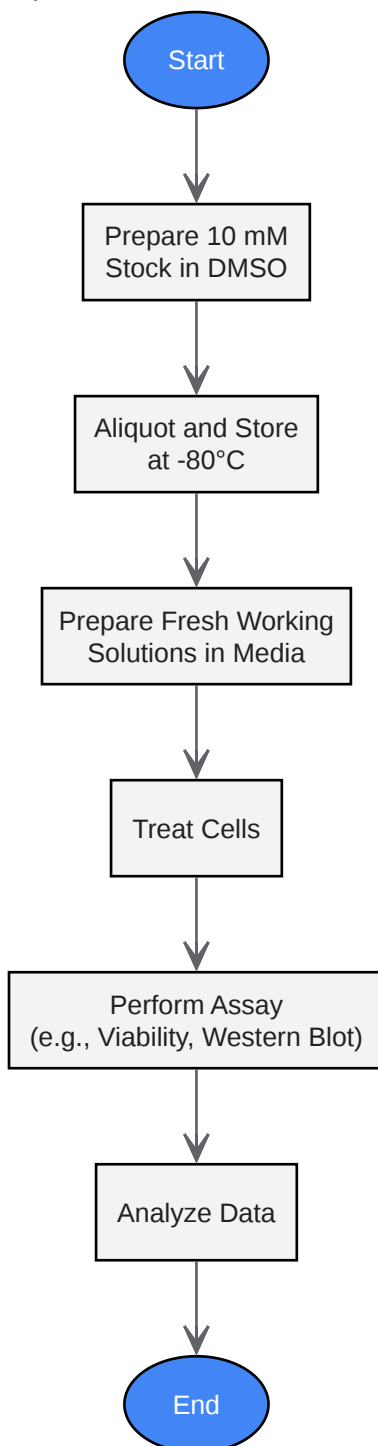
Protocol 2: Cell Viability Assay (e.g., MTT Assay)

- Cell Seeding: Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Compound Treatment:
 - Prepare serial dilutions of LY345899 in complete culture medium from the 10 mM DMSO stock solution.
 - Ensure the final DMSO concentration is consistent across all wells, including the vehicle control (typically $\leq 0.5\%$).
 - Remove the old medium and add the medium containing different concentrations of LY345899.
- Incubation: Incubate the plate for the desired treatment duration (e.g., 48, 72 hours).
- MTT Addition and Solubilization: Add MTT solution to each well and incubate for 3-4 hours. Then, add a solubilization solution to dissolve the formazan crystals.
- Absorbance Measurement: Read the absorbance at the appropriate wavelength using a microplate reader.
- Data Analysis: Calculate cell viability as a percentage relative to the vehicle-treated control cells and plot a dose-response curve to determine the IC50 value.

Visualizations

Caption: Inhibition of MTHFD2 by LY345899 disrupts mitochondrial one-carbon metabolism.

General Experimental Workflow for LY345899



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Caption: Recommended workflow for handling LY345899 in cell-based experiments.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com